

# (S)-ZG197: A Selective Activator of Staphylococcus aureus Caseinolytic Protease P (SaClpP)

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## Compound of Interest

Compound Name: (S)-ZG197

Cat. No.: B12388819

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**(S)-ZG197** is a potent and highly selective small molecule activator of the caseinolytic protease P (ClpP) in Staphylococcus aureus (SaClpP).[1][2] Its targeted activation of SaClpP, a key component of the bacterial protein degradation machinery, has positioned it as a promising candidate for the development of novel anti-staphylococcal therapies, particularly against multidrug-resistant strains.[3][4] This technical guide provides an in-depth overview of **(S)-ZG197**, including its biochemical and microbiological properties, mechanism of action, and the experimental protocols used for its characterization.

## Data Presentation

The following tables summarize the key quantitative data for **(S)-ZG197** and its enantiomer, (R)-ZG197.

Table 1: Biochemical and Microbiological Properties of **(S)-ZG197**

Parameter	Value	Species/Strain	Reference(s)
EC50 (SaClpP activation)	1.4 $\mu$ M	S. aureus	[1][2]
Kd (Binding affinity to SaClpP)	5.0 $\mu$ M	S. aureus	[1]
MIC (S. aureus 8325-4)	4 $\mu$ g/mL	S. aureus	[1]
MIC Range (various S. aureus strains)	2-8 $\mu$ g/mL	S. aureus	[1]

Table 2: Comparative Data for (R)-ZG197

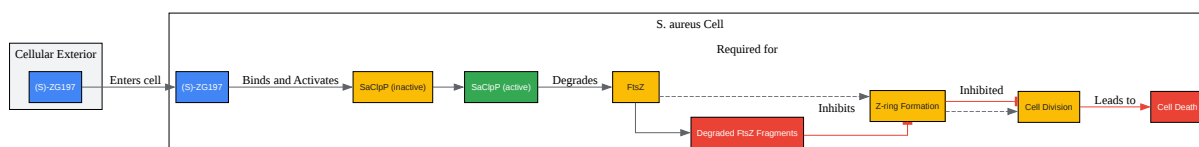
Parameter	Value	Species/Strain	Reference(s)
EC50 (SaClpP activation)	1.5 $\mu$ M	S. aureus	[5]
EC50 (HsClpP activation)	31.4 $\mu$ M	Homo sapiens	[5]
MIC (S. aureus)	0.5 $\mu$ g/mL	S. aureus	[5]
MIC Range (various S. aureus strains)	0.5-2 $\mu$ g/mL	S. aureus	[5]

## Mechanism of Action

**(S)-ZG197** functions by selectively binding to and activating the proteolytic activity of SaClpP. This aberrant activation leads to the uncontrolled degradation of essential cellular proteins. A key target of this dysregulated proteolysis is the filamentous temperature-sensitive protein Z (FtsZ).[1] FtsZ is a crucial cytoskeletal protein that forms the Z-ring at the site of cell division. The degradation of FtsZ disrupts the formation of the Z-ring, leading to an inhibition of cytokinesis and ultimately causing bacterial cell death.[1]

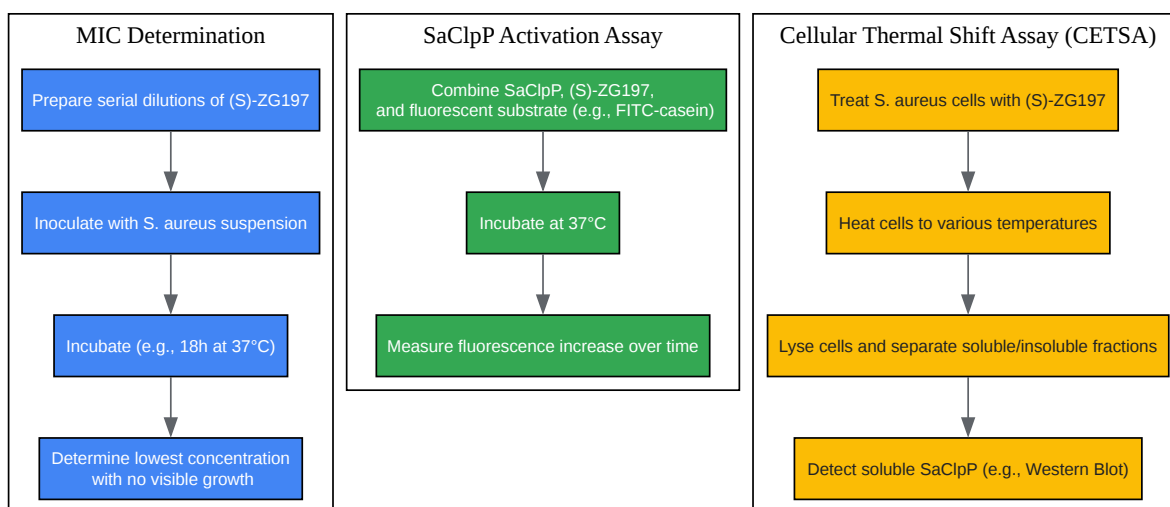
## Signaling Pathway and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of **(S)-ZG197** and the general workflows for key experimental procedures.



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Caption: Signaling pathway of **(S)-ZG197** in *S. aureus*.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. (S)-ZG197 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 4. Anti-infective therapy using species-specific activators of Staphylococcus aureus ClpP - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
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